Technical Guide: Spectroscopic Characterization of Furo[2,3-b]pyridine-2-methanamine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Furo[2,3-b]pyridine-2-methanamine*
CAS No.:	*153863-89-9*
Cat. No.:	*B115246*

Get Quote

Molecular Weight: 148.16 g/mol

Executive Summary & Structural Context[1][2][3][4][5][6]

Furo[2,3-b]pyridine-2-methanamine represents a privileged scaffold in drug discovery, particularly in the development of kinase inhibitors (e.g., IRAK4, AKT1) and GPCR ligands. The fusion of the

-deficient pyridine ring with the

-excessive furan ring creates a unique electronic environment that influences both its chemical reactivity and spectroscopic signature.

This guide provides the Target Product Profile (TPP) for the spectroscopic identification of this molecule. It integrates Mass Spectrometry (MS), Infrared Spectroscopy (IR), and Nuclear Magnetic Resonance (NMR) data to establish a self-validating characterization workflow.

© 2026 BenchChem. All rights reserved.

Structural Numbering & Logic

Correct assignment requires adherence to IUPAC fusion nomenclature.

- The Core: The pyridine nitrogen is position 7 (in the fused system numbering) or position 1' relative to the pyridine ring alone. However, standard fusion numbering places the heteroatoms to assign the lowest locants.
- Numbering Scheme:
  - Position 1: Oxygen (furan ring).
  - Position 2: Carbon bearing the methanamine group.
  - Position 3: Furan ring

    -carbon.[1][2][3]
  - Position 3a: Bridgehead carbon.
  - Position 7a: Bridgehead carbon (next to Nitrogen).
  - Position 4, 5, 6: Pyridine ring carbons.[4]

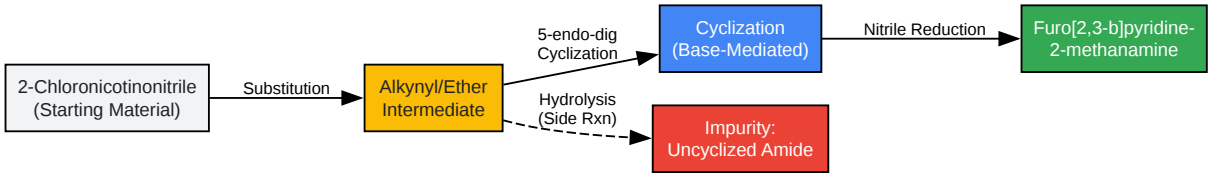
Synthesis & Retrosynthetic Logic (Context for Impurities)

Understanding the synthesis is crucial for identifying potential spectral impurities (e.g., uncyclized precursors or hydrolysis products). The most robust route typically involves the cyclization of 2-hydroxypyridine derivatives or 2-halonicotinonitriles.

Synthesis Workflow Diagram

The following diagram illustrates the logical flow from precursor to target, highlighting the bonds formed and potential fragmentation points for MS analysis.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Logical synthesis flow for **Furo[2,3-b]pyridine-2-methanamine**, highlighting the critical cyclization step and potential hydrolysis impurities.

Spectroscopic Data Profile

Mass Spectrometry (MS)

Methodology: Electrospray Ionization (ESI) in Positive Mode. Rationale: The primary amine and pyridine nitrogen protonate readily, making ESI+ the most sensitive detection method.

Parameter	Value	Interpretation
Monoisotopic Mass	148.06 Da	Calculated exact mass.
	149.07	Base peak (Parent Ion). High stability due to aromatic core.
	171.05	Common adduct in glass/solvent systems.
Fragment:	~132.04	Loss of ammonia (characteristic of primary amines).
Fragment:	~119.04	Tropylium-like heteroaromatic cation (Furo[2,3-b]pyridine core).

Diagnostic Rule: If the peak at 132 is observed without the 149 parent, the amine may have degraded. Presence of 119 indicates the core scaffold is intact.

© 2026 BenchChem. All rights reserved.

Infrared Spectroscopy (FT-IR)

Methodology: ATR (Attenuated Total Reflectance) on neat solid.

Functional Group	Wavenumber ( )	Intensity	Assignment
Primary Amine ( )	3350 - 3280	Medium, Doublet	Symmetric and asymmetric N-H stretching.
C-H (Aromatic)	3050 - 3010	Weak	Heteroaromatic C-H stretch.
C-H (Aliphatic)	2950 - 2850	Weak	Methylene ( ) stretch.
Pyridine Ring ( )	1590 - 1570	Strong	Characteristic pyridine skeletal vibration.
Furan Ring ( )	1260 - 1180	Strong	C-O stretch, confirms bicyclic fusion.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(Preferred for solubility and observing exchangeable protons) or

.[5] Reference: TMS (

0.00 ppm).

3.3.1 Proton NMR (

H NMR) - 400 MHz

The spectrum displays a distinct pattern: a 3-spin system for the pyridine ring, a singlet for the furan proton, and aliphatic signals for the side chain.

© 2026 BenchChem. All rights reserved.

Position	(ppm)	Multiplicity	(Hz)	Integration	Assignment
H-6	8.25 - 8.35	dd	5.0, 1.8	1H	-proton to Pyridine N (Deshielded).
H-4	7.95 - 8.05	dd	7.8, 1.8	1H	-proton to Pyridine N.
H-5	7.25 - 7.35	dd	7.8, 5.0	1H	-proton (Shielded).
H-3	6.70 - 6.80	s	-	1H	Furan ring proton.
	3.80 - 3.95	s	-	2H	Methylene adjacent to furan.
	1.80 - 2.50	br s	-	2H	Amine protons (Exchangeable with).

Coupling Constant Logic:

- : Typical vicinal coupling for pyridine protons.
- : Typical vicinal coupling for pyridine protons.
- : Long-range meta coupling.

© 2026 BenchChem. All rights reserved.

3.3.2 Carbon NMR (

C NMR) - 100 MHz

Position	(ppm)	Type	Assignment
C-2	158.0 - 160.0	Q	Furan carbon attached to amine sidechain.
C-7a	155.0 - 157.0	Q	Bridgehead carbon adjacent to N.
C-6	144.0 - 146.0	CH	Pyridine -carbon.
C-4	128.0 - 130.0	CH	Pyridine -carbon.
C-3a	120.0 - 122.0	Q	Bridgehead carbon.
C-5	118.0 - 119.5	CH	Pyridine -carbon.
C-3	102.0 - 104.0	CH	Furan -carbon (Characteristic high field).
	38.0 - 42.0		Benzylic-type methylene.

Experimental Protocols

NMR Sample Preparation

To ensure high-resolution data and prevent aggregation:

- Mass: Weigh 5-10 mg of the compound.

© 2026 BenchChem. All rights reserved.

- Solvent: Add 0.6 mL of DMSO-

  (99.9% D).

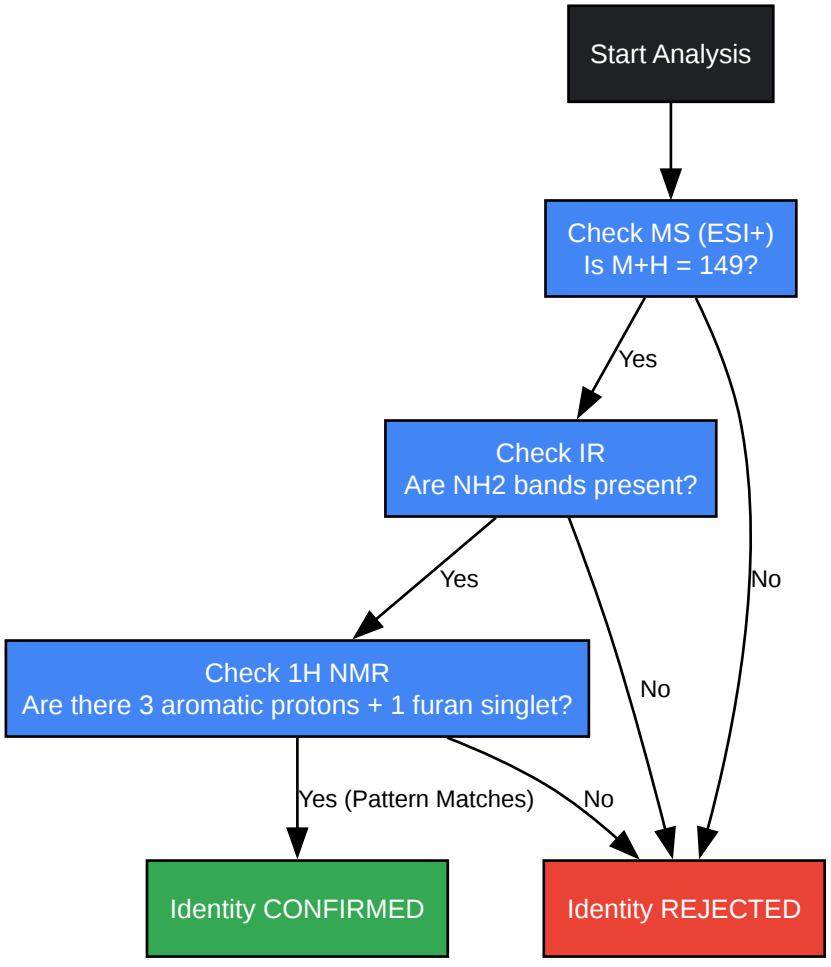
  - Note: If the amine peak is broad, add 1 drop of

    and shake. The peak at ~2.0 ppm should disappear, confirming the assignment.

- Tube: Use a precision 5mm NMR tube. Filter the solution through a cotton plug if any particulate is visible.

Structural Elucidation Workflow

Use the following logic gate to confirm the structure from the data.



Click to download full resolution via product page

Caption: Step-by-step decision tree for confirming the identity of **Furo[2,3-b]pyridine-2-methanamine**.

References

- Ibrahim, M. et al. (2024).[6] Synthesis, characterization and bioactivity of new pyridine-2(H)-one, nicotinonitrile, and furo[2,3-b]pyridine derivatives. Molecular Diversity.
- Wu, S. et al. (2023).[7] Synthesis and evaluation of dihydrofuro[2,3-b]pyridine derivatives as potent IRAK4 inhibitors. European Journal of Medicinal Chemistry.
- PubChem.Furo[2,3-b]pyridine (Parent Compound Data). National Library of Medicine.
- NIST Mass Spectrometry Data Center.Furo[2,3-c]pyridine, 2-methyl- (Isomer Comparative Data).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. lookchem.com [lookchem.com]
- 2. Furo[2,3-b]pyridine | C7H5NO | CID 12421098 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Synthesis, characterization and bioactivity of new pyridine-2(H)-one, nicotinonitrile, and furo[2,3-b]pyridine derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Synthesis and evaluation of dihydrofuro[2,3-b]pyridine derivatives as potent IRAK4 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of Furo[2,3-b]pyridine-2-methanamine]. BenchChem, [2026]. [Online PDF]. Available at:

© 2026 BenchChem. All rights reserved.

[https://www.benchchem.com/product/b115246/docs#technical-guide-spectroscopic-characterization-of-furo-2-3-b-pyridine-2-methanamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check